

Molecular Structure and Conformation of Methyl 2-Cycloheptylacetate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Methyl 2-cycloheptylacetate

CAS No.: 14224-70-5

Cat. No.: B595394

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Executive Summary

Methyl 2-cycloheptylacetate (CAS: 14224-70-5) is a highly versatile building block utilized in the synthesis of complex active pharmaceutical ingredients (APIs), specialty polymers, and agrochemicals. Unlike rigid six-membered cyclohexane rings, the seven-membered cycloheptane core presents a highly dynamic conformational landscape characterized by rapid pseudorotation. This whitepaper details the structural thermodynamics, substituent stereochemistry, and validated synthetic protocols for **methyl 2-cycloheptylacetate**, providing drug development professionals with a rigorous, mechanistically grounded foundation for its application.

Molecular Architecture & Physicochemical Profile

Methyl 2-cycloheptylacetate consists of a flexible cycloheptyl ring attached to a methyl acetate moiety via a methylene bridge. The presence of the ester group introduces polarity and hydrogen-bond acceptor capabilities, while the cycloheptyl ring provides significant lipophilicity,

making it an excellent fragment for modulating the pharmacokinetic properties of drug candidates.

Table 1: Physicochemical Properties of **Methyl 2-Cycloheptylacetate**

Property	Value	Causality / Significance
Chemical Formula	C10H18O2	Defines the stoichiometry and molecular weight[1].
CAS Registry Number	14224-70-5	Unique identifier for regulatory and sourcing purposes[1].
Molecular Weight	170.25 g/mol	Optimal for small-molecule API fragments (Lipinski's Rule of 5 compliant)[1].
Structural Topology	Monosubstituted 7-membered ring	Imparts high conformational flexibility compared to rigid aromatic systems.
Mass Spectrometry (LC-MS)	m/z 171.2 [M+H] ⁺	Primary molecular ion used for analytical validation and reaction monitoring[1].

Conformational Dynamics of the Cycloheptane Ring

The core of **methyl 2-cycloheptylacetate** is the seven-membered cycloheptane ring. Unlike cyclohexane, which predominantly exists in a single rigid chair conformation, cycloheptane is highly flexible and undergoes continuous pseudorotation to minimize angle and torsional strain.

Thermodynamic Landscape of Cycloheptane

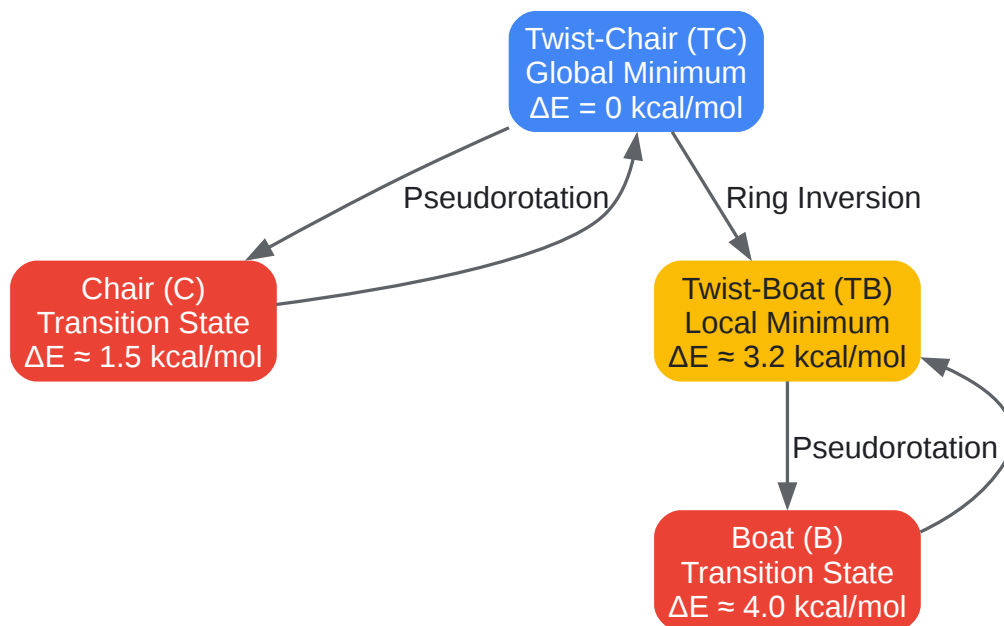
The conformational space of the cycloheptane ring is defined by four primary structures: Twist-Chair (TC), Chair (C), Twist-Boat (TB), and Boat (B). Extensive ab initio calculations and electron diffraction studies confirm that the Twist-Chair (TC) is the global energy minimum[2][3].

Table 2: Relative Energies of Cycloheptane Conformations

Conformation	Relative Energy (kcal/mol)	Symmetry	Role in Dynamics
Twist-Chair (TC)	0.00	C ₂	Global Minimum (Most stable conformer)[3]
Chair (C)	~1.0 - 1.5	C _s	Transition state for pseudorotation[2]
Twist-Boat (TB)	~2.5 - 3.2	C ₂	Local Minimum[3]
Boat (B)	~3.5 - 4.0	C _s	Transition state for TB pseudorotation[2]

Substituent Effects in Methyl 2-Cycloheptylacetate

In monosubstituted cycloheptanes, the substituent (the -CH₂COOCH₃ group) strongly prefers the equatorial or isoclinal positions on the twist-chair conformer[4]. Placing the bulky methyl acetate group in an axial-like position introduces severe transannular steric clashes (analogous to 1,3-diaxial interactions in cyclohexane) with the ring protons. Consequently, the molecule rapidly pseudorotates to minimize these steric penalties, locking the substituent into a thermodynamically favored equatorial-like trajectory.



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Pseudorotation and ring inversion pathways of the cycloheptane core.

Synthetic Methodology and Protocol

The synthesis of **methyl 2-cycloheptylacetate** is typically achieved via the Fischer esterification of 2-cycloheptylacetic acid. This method is highly scalable, reliable, and yields high-purity products[1].

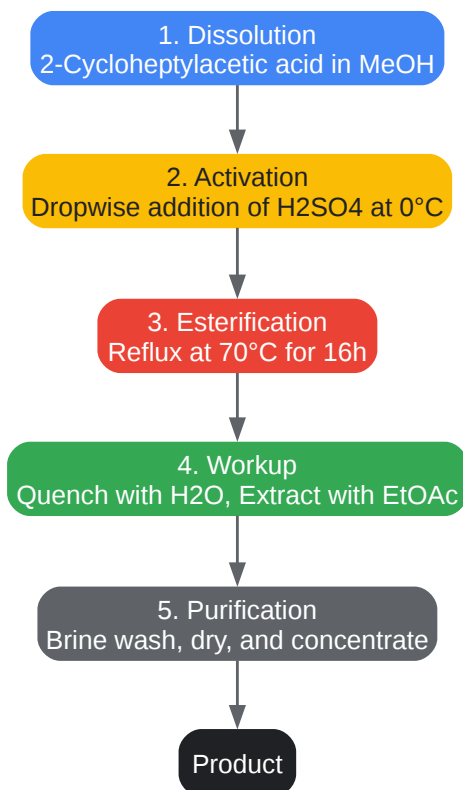
Mechanistic Causality

Sulfuric acid acts as a proton donor, activating the carbonyl carbon of 2-cycloheptylacetic acid toward nucleophilic attack by methanol. The reaction is driven to completion by using methanol as both the solvent and reactant (exploiting Le Chatelier's principle), coupled with heating at 70°C to overcome the activation energy barrier.

Step-by-Step Experimental Protocol

- **Reagent Preparation:** Dissolve 4.76 g (30.5 mmol) of 2-cycloheptylacetic acid in 50 mL of anhydrous methanol in a 250 mL round-bottom flask equipped with a magnetic stir bar[1].

- Rationale: Anhydrous conditions prevent the premature hydrolysis of the forming ester.
- Catalyst Addition: Slowly add 2.99 g (30.5 mmol) of concentrated sulfuric acid dropwise at 0°C[1].
 - Rationale: The esterification is highly exothermic; dropwise addition controls the thermal spike and prevents side reactions (e.g., ether formation).
- Reflux Phase: Attach a reflux condenser and heat the mixture to 70°C with continuous stirring for 16 hours[1].
 - Rationale: 70°C is slightly above the boiling point of methanol (64.7°C), ensuring a steady reflux that drives the endothermic esterification to completion.
- Reaction Monitoring (Self-Validation): Validate reaction progress via Thin-Layer Chromatography (TLC) using a Hexanes:Ethyl Acetate (8:2) mobile phase. The complete disappearance of the highly polar acid spot confirms reaction completion.
- Quenching & Workup: Cool the mixture to ambient temperature and pour it into 50 mL of distilled water. Extract the aqueous layer with ethyl acetate (3 x 50 mL)[1].
 - Rationale: Ethyl acetate selectively partitions the target lipophilic ester into the organic phase while leaving unreacted acid and H₂SO₄ in the aqueous phase.
- Washing & Drying: Wash the combined organic layers with saturated NaCl (brine) to remove residual water and methanol, then dry over anhydrous Na₂SO₄.
- Concentration: Filter the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to yield **methyl 2-cycloheptylacetate** (approx. 5.18 g, 92.9% yield)[1].



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Step-by-step synthetic workflow for **methyl 2-cycloheptylacetate**.

Analytical Characterization & Self-Validation

To ensure scientific trustworthiness, the synthesized compound must be validated through orthogonal analytical techniques:

- **LC-MS Verification:** Liquid Chromatography-Mass Spectrometry must reveal a dominant peak at m/z 171.2, corresponding to the $[M+H]^+$ ion^[1].
- **1H NMR ($CDCl_3$) Signatures:** The methyl ester protons will appear as a sharp singlet around δ 3.6-3.7 ppm. The methylene protons adjacent to the carbonyl ($-CH_2-COO-$) will appear as a doublet around δ 2.2 ppm, coupling with the isoclinal methine proton of the cycloheptyl

ring. The complex multiplet from δ 1.2 to 1.8 ppm corresponds to the rapidly pseudorotating cycloheptyl ring protons.

References

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- Title: The molecular structure of cycloheptane: An electron diffraction study Source: AIP Publishing / The Journal of Chemical Physics URL:[[Link](#)]
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Sources

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